

Endogenous Sources of 15(Z)-Nervonyl Acetate in Mammals: A Technical Guide

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Compound of Interest

Compound Name: 15(Z)-Nervonyl acetate

Cat. No.: B15552209

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Abstract

This technical guide provides a comprehensive overview of the current scientific understanding of the endogenous sources of **15(Z)-Nervonyl acetate** in mammals. While its precursor, nervonic acid, is a well-characterized very-long-chain fatty acid crucial for neural health, the endogenous existence and synthesis of **15(Z)-Nervonyl acetate** remain speculative. This document details the established biosynthetic pathway of nervonic acid, presents hypothetical routes for its acetylation, and provides detailed experimental protocols for the identification and quantification of these molecules. All quantitative data are summarized in structured tables, and key pathways and workflows are visualized using diagrams. This guide aims to be a foundational resource for researchers investigating the roles of nervonic acid and its derivatives in health and disease.

Section 1: Endogenous Synthesis of Nervonic Acid

Nervonic acid (NA), or cis-15-tetracosenoic acid (24:1n-9), is a very-long-chain monounsaturated fatty acid. It is particularly abundant in the white matter of the brain, where it is a key component of sphingolipids in the myelin sheath. The endogenous synthesis of nervonic acid in mammals is a well-documented process that occurs primarily in the endoplasmic reticulum. The pathway involves the elongation of oleic acid (18:1n-9) through a series of enzymatic steps.

The biosynthesis of nervonic acid begins with oleic acid, which is elongated by two-carbon units in a process involving a complex of enzymes. The rate-limiting step is the condensation of malonyl-CoA with the acyl-CoA substrate, catalyzed by fatty acid elongases (ELOVLs). In humans, specific elongases are responsible for the synthesis of very-long-chain fatty acids.

The immediate precursor to nervonic acid is erucic acid (22:1n-9). The synthesis pathway can be summarized as follows:

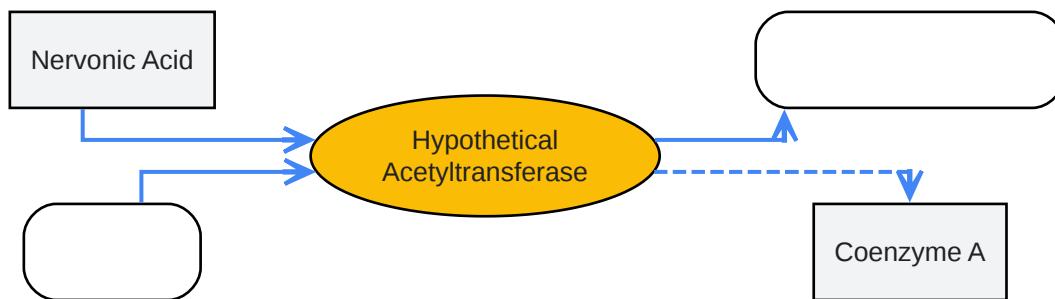
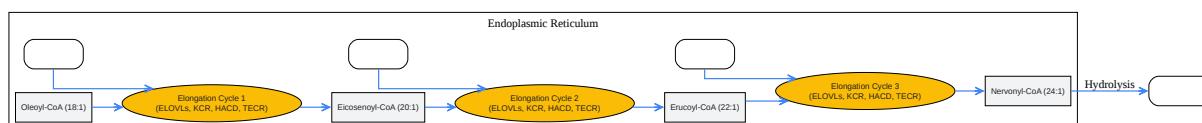
- Step 1: Elongation of Oleoyl-CoA to Eicosenoyl-CoA. Oleoyl-CoA (18:1-CoA) is elongated by the addition of a two-carbon unit from malonyl-CoA to form eicosenoyl-CoA (20:1-CoA).
- Step 2: Elongation of Eicosenoyl-CoA to Eruoyl-CoA. Eicosenoyl-CoA is further elongated to produce eruoyl-CoA (22:1-CoA).
- Step 3: Elongation of Eruoyl-CoA to Nervonyl-CoA. Finally, eruoyl-CoA is elongated to nervonyl-CoA (24:1-CoA).

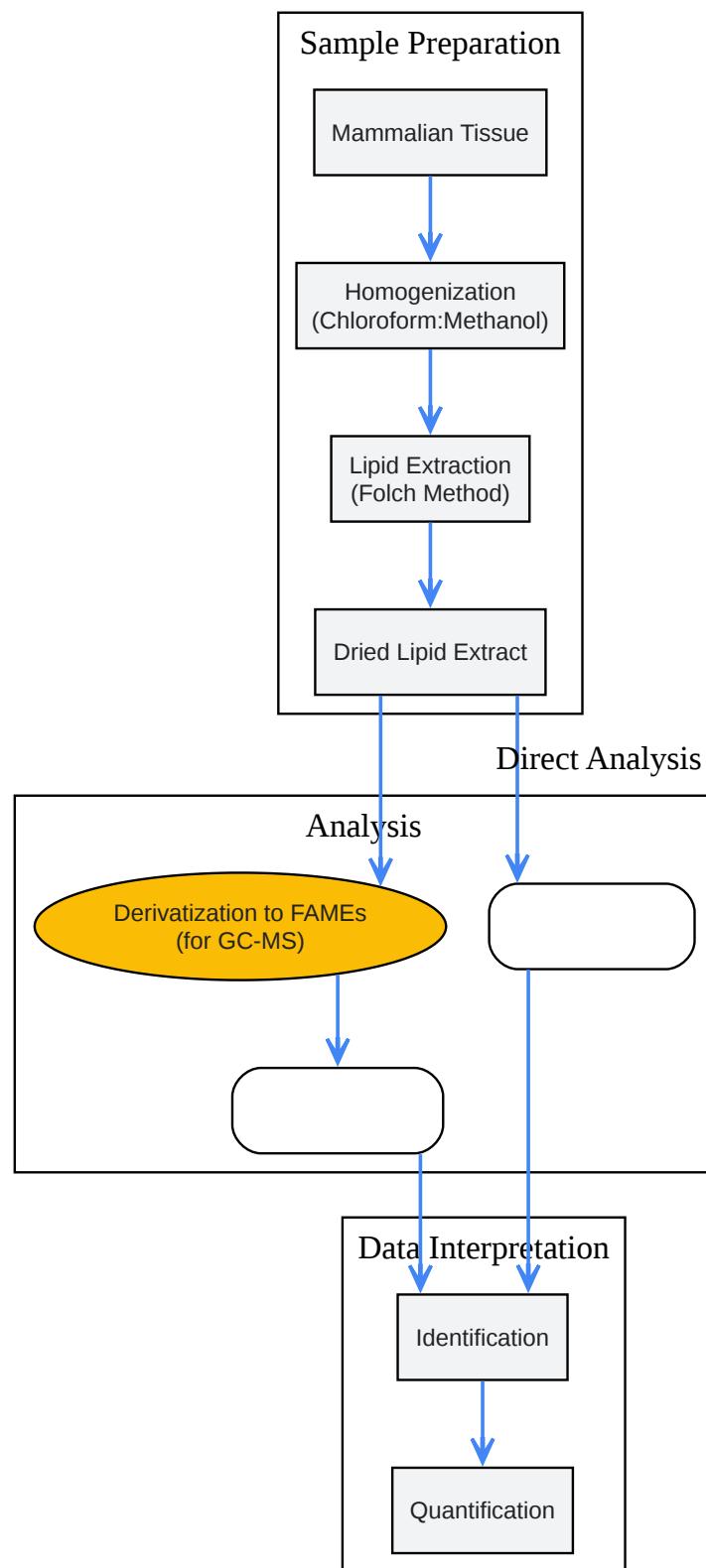
Each elongation cycle consists of four sequential reactions: condensation, reduction, dehydration, and a second reduction. The resulting nervonyl-CoA can then be incorporated into various lipids, primarily sphingolipids.

Data Presentation: Enzymes in Nervonic Acid Biosynthesis

Enzyme Family	Specific Enzyme	Substrate(s)	Product	Cellular Location
Fatty Acid Elongase	ELOVL1, ELOVL4	Saturated and monounsaturate d very-long-chain fatty acyl-CoAs	Elongated acyl-CoAs	Endoplasmic Reticulum
3-ketoacyl-CoA reductase	KCR	3-ketoacyl-CoA	3-hydroxyacyl-CoA	Endoplasmic Reticulum
3-hydroxyacyl-CoA dehydratase	HACD	3-hydroxyacyl-CoA	trans-2,3-enoyl-CoA	Endoplasmic Reticulum
trans-2,3-enoyl-CoA reductase	TECR	trans-2,3-enoyl-CoA	Acyl-CoA	Endoplasmic Reticulum

Mandatory Visualization: Nervonic Acid Biosynthetic Pathway





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